

2-bromodecane CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromodecane

Cat. No.: B1670051

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An In-depth Technical Guide to 2-Bromodecane

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromodecane is a secondary alkyl halide that serves as a versatile reagent and building block in organic synthesis. Its chemical properties, particularly the presence of a reactive carbon-bromine bond, make it a valuable intermediate for introducing a decyl group into various molecular scaffolds. This guide provides a comprehensive overview of **2-bromodecane**, including its chemical and physical properties, detailed experimental protocols for its synthesis and common reactions, and its applications in research and development, with a focus on its potential relevance to the pharmaceutical industry.

A point of clarification is necessary at the outset. The name "**2-bromodecane**" can be ambiguous and has been associated with two different CAS numbers in chemical databases. This guide focuses on the compound with the molecular formula $C_{10}H_{21}Br$, which is correctly identified as **2-bromodecane**. The compound with the molecular formula $C_{12}H_{25}Br$ is 2-bromododecane.

Core Data Summary

A summary of the key quantitative data for **2-bromodecane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	39563-53-6	[1][2][3][4]
Molecular Formula	C ₁₀ H ₂₁ Br	[1][2][3]
Molecular Weight	221.18 g/mol	[2]
Appearance	Colorless liquid with a faint, sweet odor	[1]
Boiling Point	232.9 °C at 760 mmHg	[3]
Melting Point	-29.2 °C (estimate)	[3]
Density	1.067 g/cm ³	[3]
Refractive Index	1.4530	[3]
Flash Point	70.6 °C	[3]
Solubility	Insoluble in water	
Vapor Pressure	0.0876 mmHg at 25 °C	[3]

Synthesis of 2-Bromodecane

The most common and regioselective method for the synthesis of **2-bromodecane** is the hydrobromination of 1-decene. This reaction proceeds via a Markovnikov addition of hydrogen bromide across the double bond.

Experimental Protocol: Hydrobromination of 1-Decene

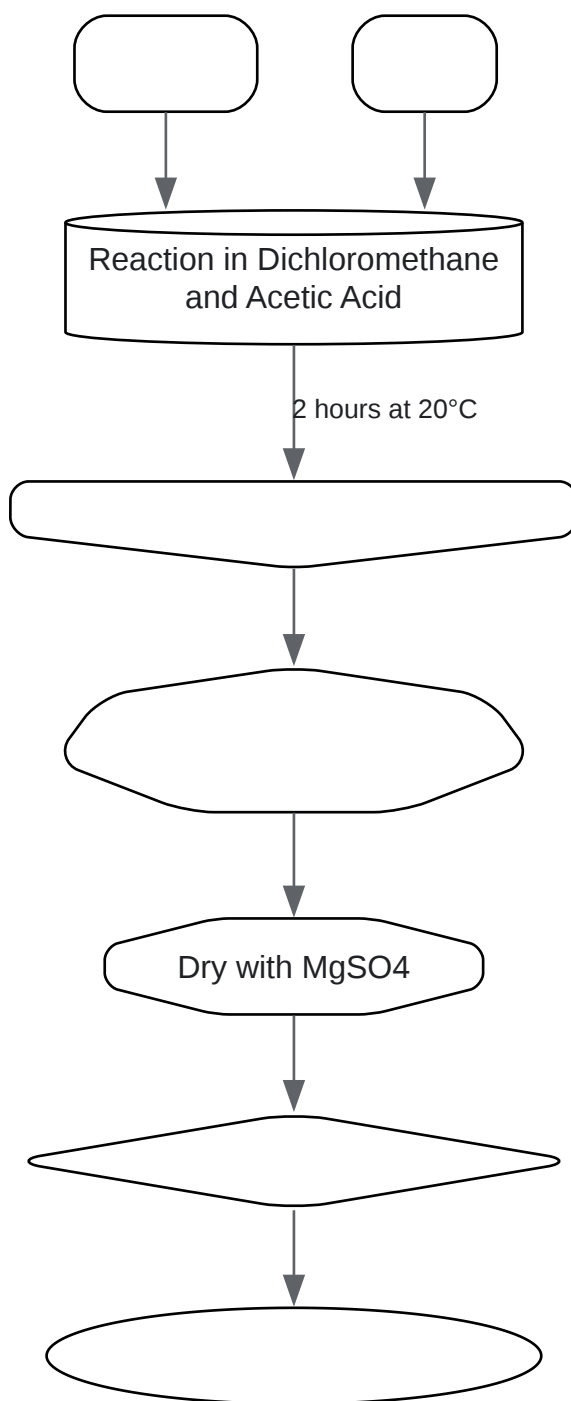
Materials:

- 1-Decene
- Hydrogen bromide (HBr)
- Acetic acid
- Dichloromethane (CH₂Cl₂)

- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask or sealed tube
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- In a well-ventilated fume hood, dissolve 1-decene in dichloromethane in a suitable reaction vessel, such as a sealed tube.[\[3\]](#)
- Add acetic acid to the solution.[\[3\]](#)
- Introduce hydrogen bromide to the reaction mixture. This can be done by bubbling HBr gas through the solution or by using a solution of HBr in acetic acid.
- Seal the reaction vessel and stir the mixture at room temperature (approximately 20 °C) for 2 hours.[\[3\]](#)
- After the reaction is complete, carefully quench the reaction by slowly adding a saturated solution of sodium bicarbonate to neutralize any excess acid.
- Transfer the mixture to a separatory funnel and extract the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to obtain crude **2-bromodecane**.
- The product can be further purified by vacuum distillation.



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Synthesis of **2-Bromodecane** Workflow

Applications in Organic Synthesis

2-Bromodecane is a key intermediate in various organic transformations. Its primary utility lies in its ability to act as an electrophile in substitution reactions or to form organometallic

reagents.

Grignard Reagent Formation and Subsequent Reactions

One of the most important reactions of **2-bromodecane** is the formation of the corresponding Grignard reagent, 2-decylmagnesium bromide. This organometallic compound is a potent nucleophile and can be used to form new carbon-carbon bonds by reacting with a wide range of electrophiles, such as aldehydes, ketones, and esters.^{[5][6][7]}

Materials:

- **2-Bromodecane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an activator)
- An aldehyde (e.g., formaldehyde, ethanal)
- Dilute hydrochloric acid (HCl) or ammonium chloride (NH₄Cl) solution
- Three-neck round-bottom flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet
- Magnetic stirrer and stir bar
- Heating mantle or water bath

Procedure:

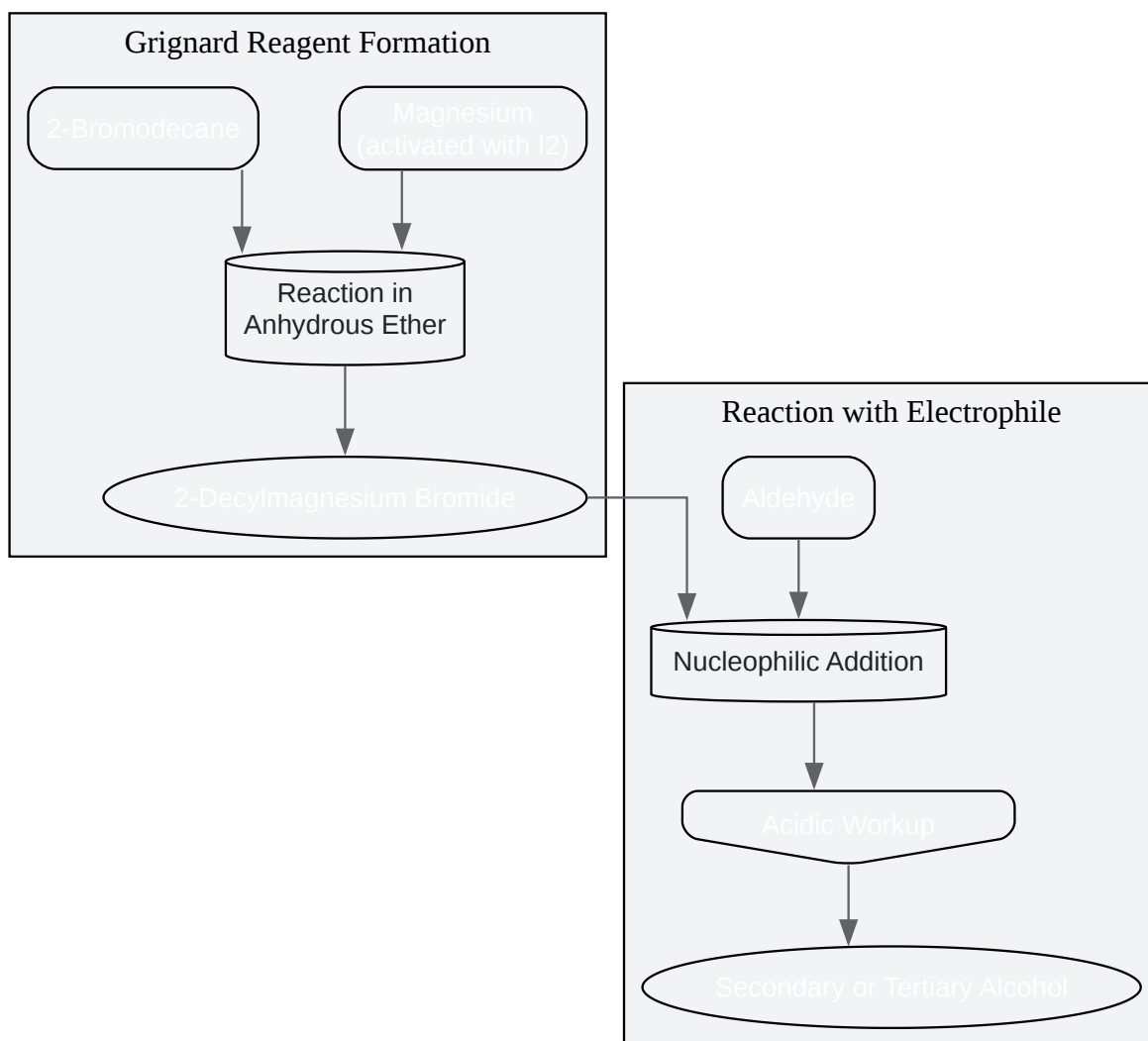
Part A: Formation of the Grignard Reagent

- Ensure all glassware is oven-dried and assembled under a nitrogen atmosphere to maintain anhydrous conditions.
- Place magnesium turnings in the three-neck flask.

- Add a small crystal of iodine to activate the magnesium surface.[8]
- In the dropping funnel, prepare a solution of **2-bromodecane** in anhydrous diethyl ether.
- Add a small amount of the **2-bromodecane** solution to the magnesium. The reaction is initiated when the color of the iodine disappears and bubbling is observed. Gentle heating may be required to start the reaction.
- Once the reaction has started, add the remaining **2-bromodecane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture until the magnesium is consumed. The resulting grey-black solution is the Grignard reagent, 2-decylmagnesium bromide.

Part B: Reaction with an Aldehyde

- Cool the Grignard reagent solution in an ice bath.
- Prepare a solution of the desired aldehyde in anhydrous diethyl ether and add it to the dropping funnel.
- Add the aldehyde solution dropwise to the cooled Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 30-60 minutes.
- Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer with water and brine, then dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation to yield the crude alcohol product.
- The alcohol can be purified by column chromatography or distillation.



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Grignard Reaction Workflow

Relevance in Drug Development

While direct applications of **2-bromodecane** in marketed pharmaceuticals are not prominently documented, its utility as a synthetic intermediate is significant. Alkyl bromides are fundamental building blocks in medicinal chemistry for the synthesis of more complex molecules. The decyl

chain of **2-bromodecane** can be incorporated to increase the lipophilicity of a drug candidate, which can influence its absorption, distribution, metabolism, and excretion (ADME) properties.

For instance, long alkyl chains are features of certain antiseptic and antimicrobial agents. Although 1-bromododecane is more commonly cited in the synthesis of disinfectants, the principles of using alkyl halides as precursors for these compounds are transferable.[9] The introduction of a decyl group via **2-bromodecane** could be explored in the development of new surfactants or membrane-disrupting agents.

Safety and Handling

2-Bromodecane is a flammable liquid and should be handled with appropriate safety precautions. It is potentially toxic and corrosive.[1] Always work in a well-ventilated fume hood and wear personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. In case of contact with skin or eyes, rinse immediately with plenty of water. Store **2-bromodecane** in a cool, dry, and well-ventilated area away from heat sources and incompatible materials.

Conclusion

2-Bromodecane is a valuable chemical reagent with well-defined properties and synthetic utility. Its role as a precursor for the decyl group makes it a useful tool for organic chemists in both academic and industrial research, including those in the field of drug discovery and development. The experimental protocols provided in this guide offer a starting point for the safe and effective use of **2-bromodecane** in the laboratory.

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